

Critical Micelle Concentration of Neodol 25-3S in Aqueous Solution: A Technical Guide

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Compound of Interest

Compound Name: Neodol 25-3S

Cat. No.: B1173388

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This technical guide provides a comprehensive overview of the critical micelle concentration (CMC) of **Neodol 25-3S**, an anionic surfactant of the alcohol ethoxy sulfate class. Due to the proprietary nature of specific commercial surfactant formulations, a precise CMC value for "**Neodol 25-3S**" is not consistently reported in publicly available scientific literature. However, based on data for structurally analogous surfactants—sodium C12-15 pareth-3 sulfate—and an understanding of the physicochemical factors influencing micellization, this guide presents a scientifically grounded estimation of its CMC, details the experimental protocols for its determination, and outlines the key factors affecting this critical parameter.

Neodol 25-3S is the sodium salt of a sulfated ethoxylated alcohol, where the alcohol is a blend of C12 to C15 chains and the average number of ethylene oxide units is three. This structure imparts excellent detergency, emulsification, and foaming properties, making it a versatile ingredient in various industrial and pharmaceutical applications. The CMC is a fundamental parameter that dictates the onset of micelle formation, which is crucial for understanding and optimizing the performance of this surfactant in any formulation.

Quantitative Data Summary

While a definitive CMC value for **Neodol 25-3S** is not available, the CMC for analogous C12-15 alcohol ethoxy sulfates with an average of 3 ethylene oxide units can be expected to fall within a specific range. The table below summarizes the expected CMC and the key factors that influence it.

Parameter	Expected Value/Influence	Factors Affecting the Value
Critical Micelle Concentration (CMC)	0.2 - 0.6 mM (estimated)	Alkyl chain length and distribution, degree of ethoxylation, temperature, presence of electrolytes, and pH.
Alkyl Chain Length (C12-C15)	A longer alkyl chain generally leads to a lower CMC due to increased hydrophobicity. The distribution of chain lengths in the commercial product will result in a CMC range rather than a sharp point.	
Degree of Ethoxylation (average 3 EO)	A higher degree of ethoxylation typically increases the hydrophilicity of the surfactant, leading to a higher CMC.	
Temperature	For many anionic surfactants, the CMC shows a complex relationship with temperature, often exhibiting a minimum at a certain temperature.	
Electrolytes (e.g., salts)	The addition of electrolytes shields the repulsion between the anionic head groups, promoting micelle formation and thus lowering the CMC.	
pH	The pH of the aqueous solution can influence the charge on the sulfate head group, although for strong acid salts like sulfates, this effect is generally minimal over a wide pH range.	

Experimental Protocols for CMC Determination

The CMC of **Neodol 25-3S** in an aqueous solution can be accurately determined using several established methods. The two most common and reliable techniques are surface tensiometry and conductometry.

Surface Tension Method

This is a primary and widely used method for determining the CMC of surfactants.^{[1][2]} It is based on the principle that surfactant molecules accumulate at the air-water interface, reducing the surface tension of the solution. As the surfactant concentration increases, the surface tension decreases until the interface becomes saturated. At this point, micelles begin to form in the bulk solution, and the surface tension remains relatively constant with further increases in concentration. The concentration at which this break occurs is the CMC.^[3]

Methodology:

- **Preparation of Stock Solution:** Prepare a concentrated stock solution of **Neodol 25-3S** in deionized water (e.g., 10 mM).
- **Preparation of Dilutions:** Prepare a series of dilutions from the stock solution, covering a concentration range both below and above the expected CMC (e.g., from 0.01 mM to 5 mM).
- **Surface Tension Measurement:** Measure the surface tension of each dilution using a tensiometer (e.g., a Du Noüy ring or Wilhelmy plate tensiometer) at a constant temperature.^[3]
- **Data Analysis:** Plot the surface tension as a function of the logarithm of the surfactant concentration. The plot will typically show two linear regions. The CMC is determined from the intersection of the two lines.^[1]

Conductivity Method

This method is suitable for ionic surfactants like **Neodol 25-3S**.^{[1][4]} It relies on the change in the molar conductivity of the solution with surfactant concentration. Below the CMC, the surfactant exists as individual ions (the anionic surfactant and its counter-ion), and the conductivity increases linearly with concentration. Above the CMC, the newly added surfactant

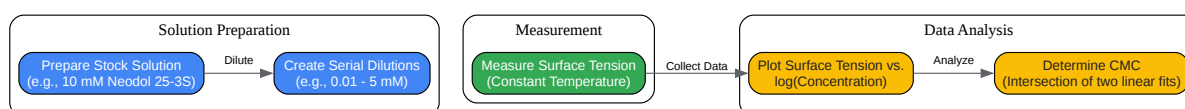
molecules form micelles. Micelles are larger and have a lower mobility than the individual ions, and they also bind some of the counter-ions. This leads to a decrease in the slope of the conductivity versus concentration plot. The break point in the plot corresponds to the CMC.[5][6]

Methodology:

- Preparation of Stock Solution: Prepare a concentrated stock solution of **Neodol 25-3S** in deionized water.
- Preparation of Dilutions: Prepare a series of dilutions covering a range of concentrations around the expected CMC.
- Conductivity Measurement: Measure the electrical conductivity of each solution using a calibrated conductivity meter at a constant temperature.
- Data Analysis: Plot the specific conductivity versus the surfactant concentration. The plot will exhibit two linear regions with different slopes. The CMC is the concentration at the intersection of these two lines.[7][8]

Visualizations

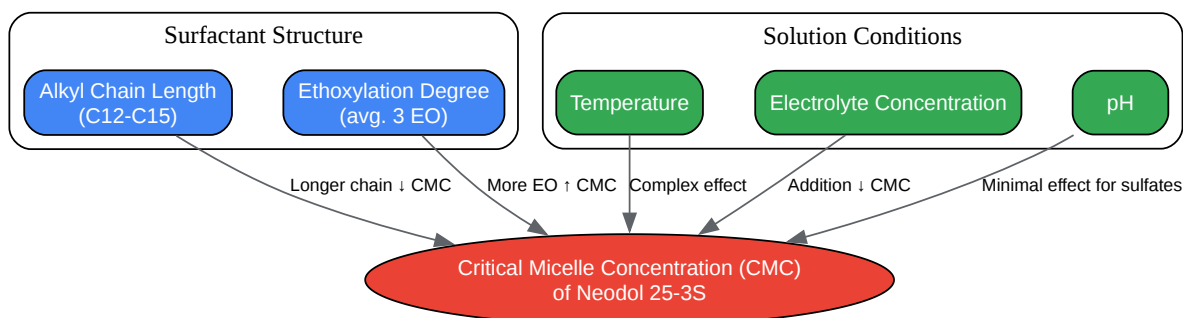
Experimental Workflow for CMC Determination by Surface Tensiometry



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Caption: Workflow for determining the Critical Micelle Concentration using the surface tension method.

Logical Relationship of Factors Affecting CMC



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Caption: Key factors influencing the Critical Micelle Concentration of **Neodol 25-3S**.

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